

In-Depth Toxicological Profile of Dimethyl Sulfate for Researchers

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Compound of Interest

Compound Name: Methyl sulfate

Cat. No.: B1214279

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A Technical Guide for Scientists and Drug Development Professionals

Introduction

Dimethyl sulfate (DMS) is a potent methylating agent widely used in organic synthesis, including the manufacturing of pharmaceuticals, dyes, and perfumes. Despite its utility, DMS poses significant health risks due to its high toxicity, genotoxicity, and carcinogenicity. This technical guide provides a comprehensive overview of the toxicological profile of **dimethyl sulfate**, intended to inform researchers, scientists, and drug development professionals on its hazardous properties and the necessary precautions for its safe handling. This document summarizes key quantitative data in tabular format, outlines detailed experimental methodologies for toxicological assessment, and visualizes critical mechanisms and workflows.

Physicochemical Properties

Understanding the physicochemical properties of **dimethyl sulfate** is crucial for assessing its environmental fate, potential for exposure, and toxicological characteristics.

Property	Value	Reference
Chemical Formula	C ₂ H ₆ O ₄ S	[1]
Molecular Weight	126.13 g/mol	[1]
Appearance	Colorless, oily liquid	[1]
Odor	Faint, onion-like	[1]
CAS Number	77-78-1	[2]
Density	1.33 g/mL at 20°C	[3]
Melting Point	-27°C	[3]
Boiling Point	188°C (with decomposition)	[3]
Vapor Pressure	0.677 mm Hg at 25°C	[3]
Water Solubility	28 g/L at 18°C	[3]
Log K _{ow}	0.16	[3]
Flash Point	182°F (83°C)	[4]

Toxicokinetics

Absorption

Dimethyl sulfate is rapidly absorbed through multiple routes of exposure, including inhalation, ingestion, and dermal contact.[1][5] Its high volatility at room temperature presents a significant inhalation hazard.[6]

Distribution

Following absorption, **dimethyl sulfate** is distributed throughout the body. Studies in rats have shown that intravenously administered DMS is rapidly cleared from the bloodstream and is undetectable after just a few minutes.[7] Due to its high reactivity, it is believed to be rapidly metabolized in the organs it first reaches.[7] Research indicates that the lungs and brain exhibit a higher degree of nucleic acid alkylation compared to the liver and kidneys, which is attributed to these organs receiving a larger proportion of cardiac output.[5][8]

Metabolism

The primary metabolic pathway for **dimethyl sulfate** is hydrolysis, which is slow, into methanol and sulfuric acid.[5][8] It is this potent alkylating ability that is responsible for its toxic effects, as it readily methylates cellular macromolecules.[9]

Excretion

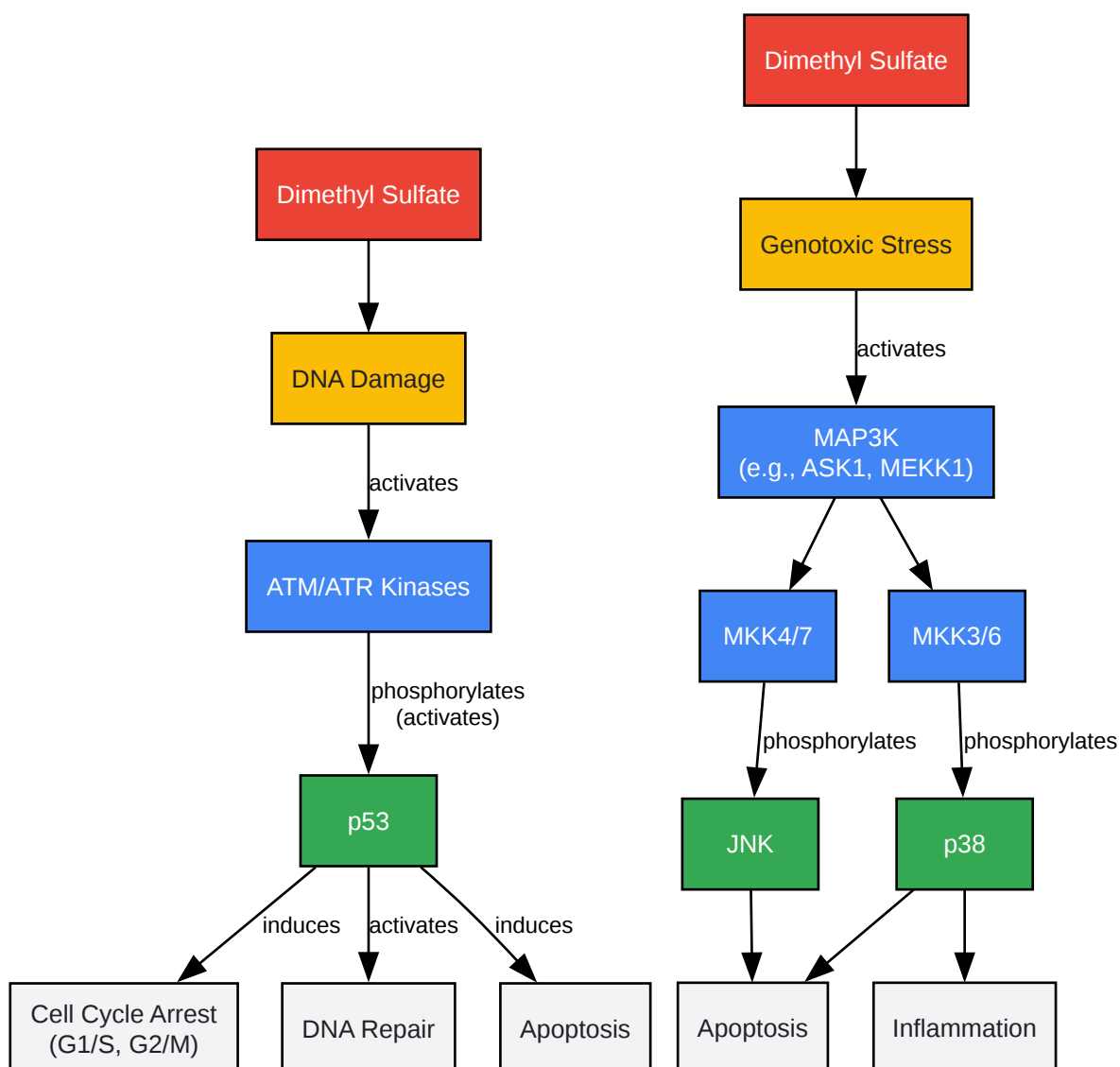
The ultimate metabolites, sulfate and carbon dioxide, are excreted via the kidneys and lungs, respectively.[9] The presence of kidney damage suggests a renal elimination route for DMS or its metabolites.[5][8]

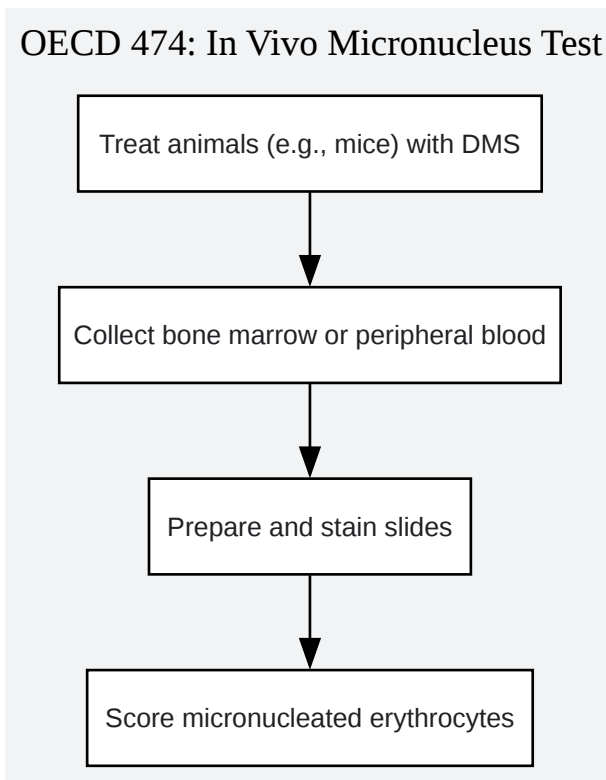
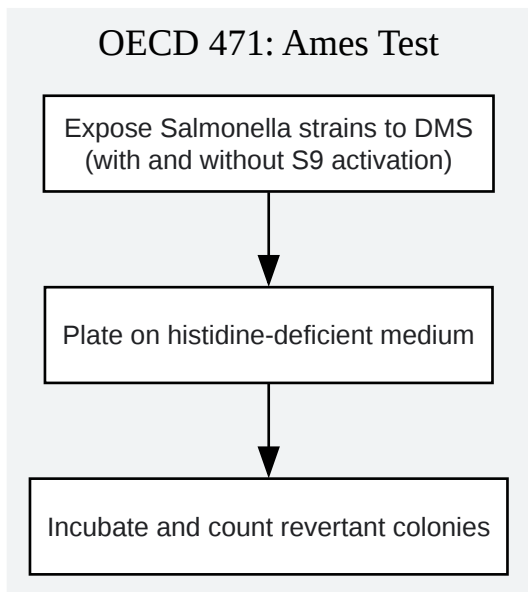
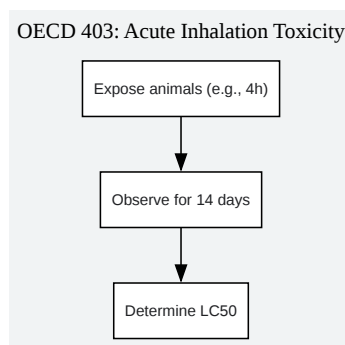
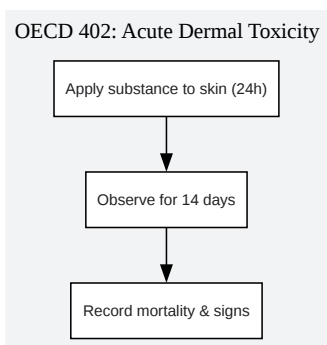
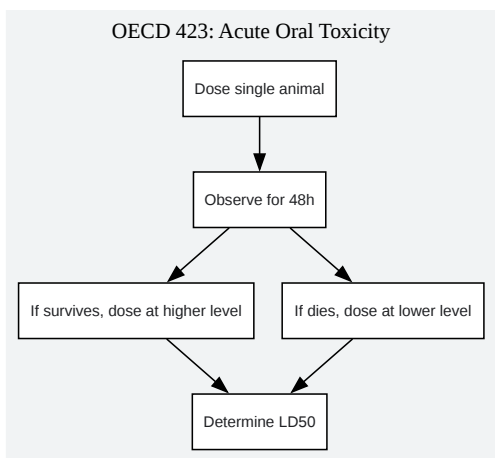
Mechanism of Toxicity

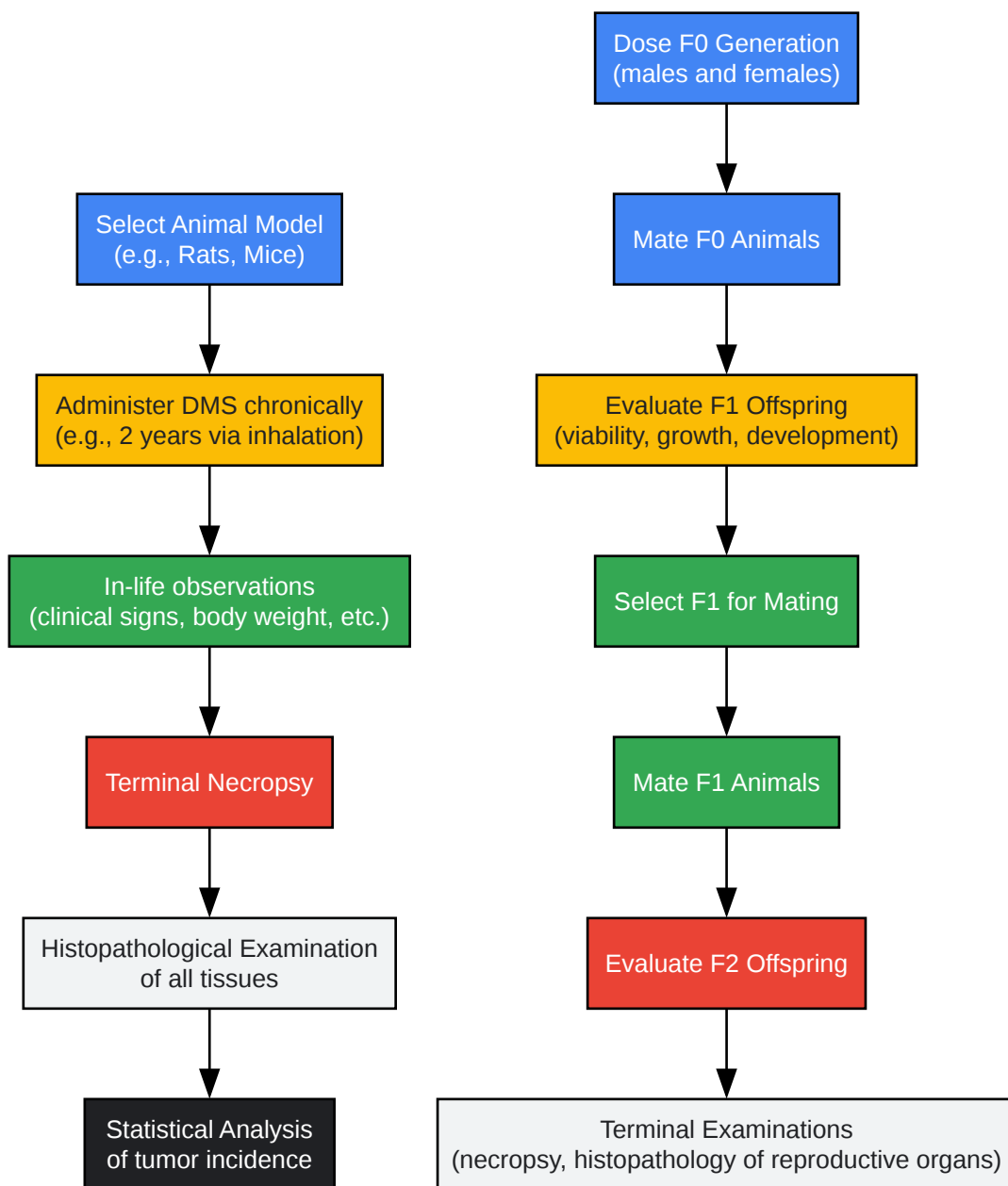
The principal mechanism of **dimethyl sulfate**'s toxicity is its action as a powerful alkylating agent. It readily methylates nucleophilic sites on cellular macromolecules, most notably DNA. This methylation can lead to DNA damage, gene mutations, chromosomal aberrations, and ultimately, cell death, genotoxicity, and carcinogenicity.[6]

DNA Alkylation

Dimethyl sulfate methylates DNA, with the primary adducts being N7-methylguanine and N3-methyladenine.[4] This alkylation can disrupt DNA replication and transcription, leading to mutations if not repaired.







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